

Essential Safety and Operational Guide for Handling Harmalol

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Compound of Interest

Compound Name: *Harmalol*

CAS No.: *525-57-5*

Cat. No.: *B191368*

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This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **Harmalol**. It outlines essential personal protective equipment (PPE), procedural guidance for safe handling and disposal, and emergency protocols.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **Harmalol** and its common salt forms. This information is critical for risk assessment and planning.

Property	Harmalol Hydrochloride Hydrate	Harmalol Hydrochloride	Harmalol
Molecular Formula	$C_{12}H_{12}N_2O \cdot HCl \cdot H_2O$ [1]	$C_{12}H_{13}ClN_2O$ [2]	$C_{12}H_{12}N_2O$ [3][4]
Molecular Weight	254.72 g/mol [1]	236.7 g/mol [2]	200.24 g/mol [3][4]
Appearance	Yellow Powder Solid[1]	-	-
Melting Point	262 - 268 °C (503.6 - 514.4 °F)[1]	100 - 105 °C[5]	-
Solubility	No information available[1]	DMSO: 100 mg/mL (422.48 mM)[2]	PBS (pH 7.2): 3 mg/mL; DMSO: Slightly soluble[6]
Storage Temperature	Refrigerated[1]	-20°C[2]	-
Hazard Statements	Harmful if swallowed[5]	-	-

Operational Plan: Safe Handling of Harmalol

Adherence to the following procedural steps is mandatory to ensure personnel safety and prevent contamination.

Engineering Controls and Preparation

- Ventilation: Always handle **Harmalol** in a well-ventilated area.[3][4] A chemical fume hood is recommended, especially when handling the powder form, to avoid the formation and inhalation of dust and aerosols.[3][4]
- Designated Area: Establish a designated area for handling **Harmalol**, away from general laboratory traffic.
- Spill Kit: Ensure a spill kit containing appropriate absorbent materials (e.g., vermiculite, sand), neutralizing agents, and waste containers is readily accessible.[7]

Personal Protective Equipment (PPE)

A full complement of PPE is required to minimize exposure.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may be required for splash hazards.[8]
- Skin and Body Protection:
 - Gloves: Wear chemical-impermeable gloves to prevent skin contact.[3][4]
 - Lab Coat/Coveralls: A lab coat or chemical-resistant coveralls should be worn to protect clothing and skin.[1][9]
- Respiratory Protection:
 - Under normal use conditions with adequate engineering controls (like a fume hood), respiratory protection may not be necessary.[1]
 - If there is a risk of inhaling dust, especially when unpacking containers that are not sealed in plastic, an appropriate respirator (e.g., N95 or higher) should be used.[8]

Handling Procedure

- Pre-Handling Check: Before starting, ensure all necessary PPE is worn correctly and the work area is prepared.
- Weighing: If weighing the solid form, perform this task within a fume hood or a ventilated balance enclosure to contain any dust.
- Solution Preparation: When preparing solutions, add the solid **Harmalol** to the solvent slowly to avoid splashing. If solubility is an issue, ultrasonic baths or gentle heating (to 37°C) can be used, but require extra caution.[2]
- Post-Handling: After handling, wash hands thoroughly with soap and water.[5]
Decontaminate the work surface.

Storage

- Store **Harmalol** in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Specific forms may require refrigeration or storage at -20°C.[\[1\]](#)[\[2\]](#) Always follow the supplier's storage recommendations.
- Keep away from strong oxidizing agents.[\[1\]](#)

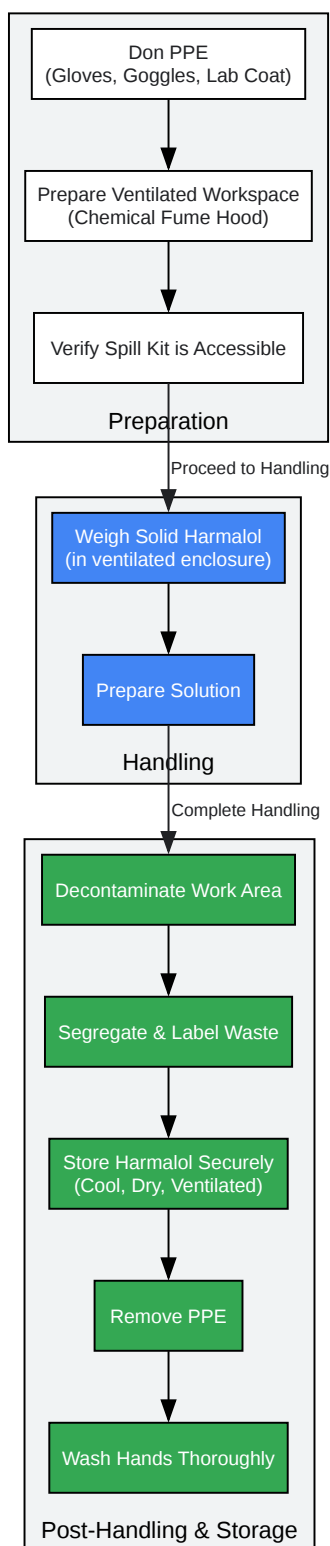


Diagram 1: Safe Handling Workflow for Harmalol

[Click to download full resolution via product page](#)Diagram 1: Safe Handling Workflow for **Harmalol**

Disposal Plan

Chemical waste generators are responsible for correctly classifying and disposing of waste in accordance with local, regional, and national hazardous waste regulations.[\[1\]](#)

Waste Segregation and Collection

- Solid Waste: Collect unused **Harmalol** powder, contaminated PPE (gloves, wipes, etc.), and any residues from cleaning spills in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **Harmalol** in a separate, sealed, and labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Sharps: Any contaminated needles or sharps must be disposed of in a designated sharps container.

Disposal Procedure

- Labeling: Ensure all waste containers are accurately labeled with "Hazardous Waste," the chemical name "**Harmalol**," and any known hazard characteristics.
- Storage: Store waste containers in a designated satellite accumulation area, away from general lab traffic, until they are collected.
- Professional Disposal: Arrange for disposal through your institution's environmental health and safety (EHS) office or a licensed chemical waste management company.[\[10\]](#)
- Prohibited Disposal: Do not dispose of **Harmalol** waste down the drain or in regular trash.[\[3\]](#)
[\[5\]](#) It must not be disposed of together with household garbage.[\[5\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Accidental Release or Spill

For a minor spill that you are trained and equipped to handle:

- Alert Personnel: Notify others in the immediate area.
- Isolate Area: Secure the area and prevent the spill from spreading.
- Ventilate: Ensure the area is well-ventilated.
- PPE: Wear appropriate PPE, including respiratory protection if dealing with a powder.
- Contain & Clean: Cover the spill with an appropriate absorbent material (vermiculite, sand), working from the outside in.^[7]
- Collect Waste: Carefully scoop the absorbed material into a labeled hazardous waste container.^{[3][7]}
- Decontaminate: Clean the spill area with an appropriate decontaminating solution.

For a major spill, or if you are unsure:

- Evacuate: Immediately evacuate the area.
- Alert: Activate the fire alarm or emergency response system.
- Contact EHS: Call your institution's emergency number or Environmental Health and Safety office.

Personnel Exposure

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration (do not use mouth-to-mouth if the person ingested the chemical) and seek immediate medical attention.^{[3][4]}
- Skin Contact: Immediately remove contaminated clothing. Wash the affected skin area with soap and plenty of water.^{[3][4]} Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with large amounts of pure water for at least 15 minutes, lifting the upper and lower eyelids occasionally.^{[3][4]} Seek immediate medical attention.

- Ingestion: Rinse the mouth with water. Do not induce vomiting.[3][4] Call a doctor or a Poison Control Center immediately.[3][4] **Harmalol** is harmful if swallowed.[5]

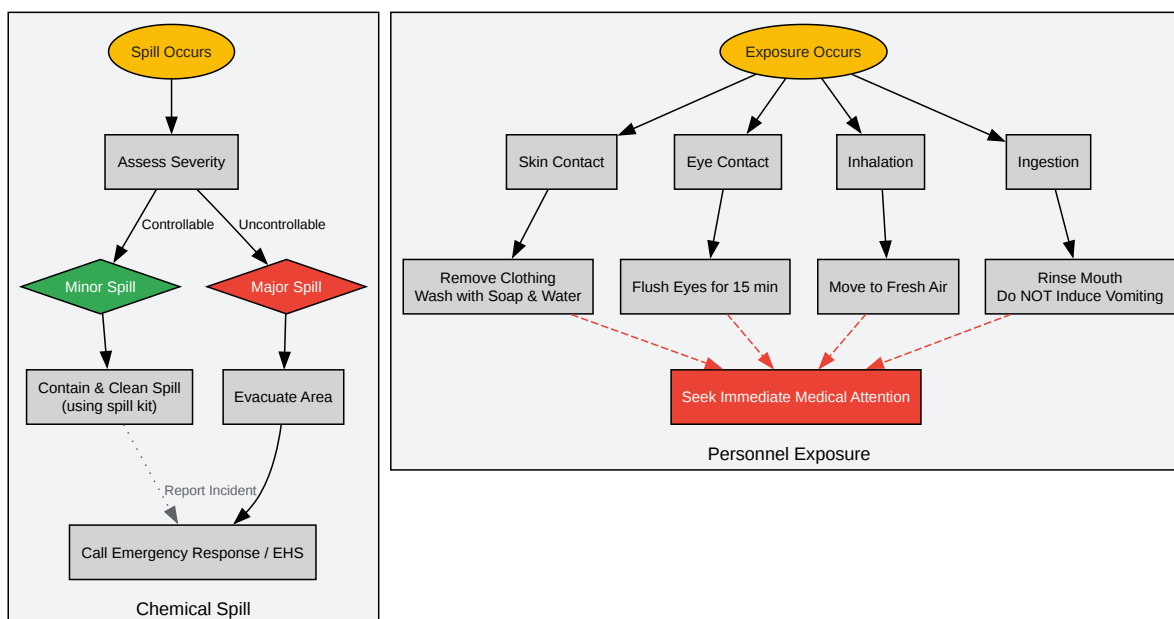


Diagram 2: Emergency Response Plan for Harmalol Incidents

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Diagram 2: Emergency Response Plan for **Harmalol** Incidents

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